

Preparation of ONO-3805 Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B15577819

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **ONO-3805** using dimethyl sulfoxide (DMSO). **ONO-3805** is a non-steroidal inhibitor of 5 α -reductase, an enzyme critical in the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT).^[1] Accurate preparation of stock solutions is paramount for ensuring reproducible and reliable experimental results. This guide outlines best practices for dissolution, storage, and quality control to maintain the integrity and stability of **ONO-3805** solutions.

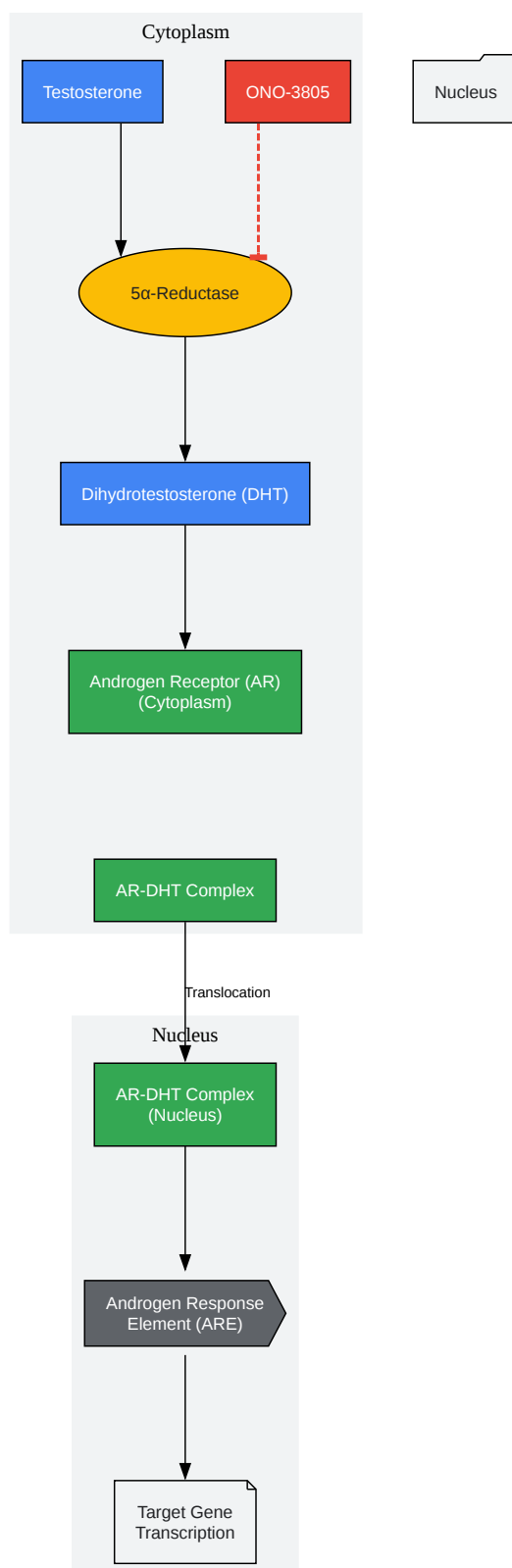
Introduction to ONO-3805

ONO-3805 is a potent inhibitor of 5 α -reductase, the enzyme responsible for converting testosterone to dihydrotestosterone (DHT).^[1] DHT is a key androgen involved in the development and progression of various androgen-dependent conditions. By inhibiting 5 α -reductase, **ONO-3805** effectively reduces DHT levels, making it a valuable tool for research in areas such as benign prostatic hyperplasia and other androgen-related disorders.

ONO-3805 and the 5 α -Reductase Signaling Pathway

The primary mechanism of action for **ONO-3805** is the inhibition of 5 α -reductase. This enzyme catalyzes the irreversible reduction of testosterone to DHT. DHT has a higher affinity for the

androgen receptor (AR) than testosterone and is a more potent activator of AR-mediated gene transcription. The signaling cascade is initiated by the binding of androgens like testosterone or DHT to the AR in the cytoplasm. Upon binding, the receptor-ligand complex translocates to the nucleus, where it dimerizes and binds to androgen response elements (AREs) on the DNA. This binding event recruits co-regulators and initiates the transcription of target genes, leading to various physiological and pathophysiological effects. **ONO-3805** disrupts this pathway by preventing the formation of the more potent androgen, DHT.



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ONO-3805 inhibits 5 α -reductase, blocking testosterone to DHT conversion.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **ONO-3805**.

Property	Value	Source
Molecular Formula	C ₃₁ H ₃₇ NO ₅	[2]
Molecular Weight	503.6 g/mol	[2]
Solubility	Soluble in DMSO	MedKoo
Appearance	Solid powder	MedKoo
Storage (Powder)	-20°C for up to 3 years, 4°C for up to 2 years	[3]
Storage (in Solvent)	-80°C for up to 1 year, -20°C for up to 1 month	[4][5]

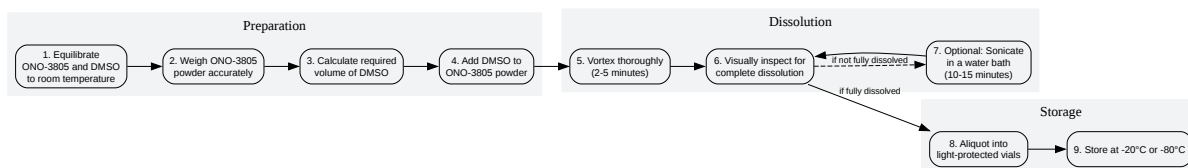
Experimental Protocol: Preparation of ONO-3805 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **ONO-3805** in DMSO. It is recommended to handle the compound and solvent in a laminar flow hood using appropriate personal protective equipment.

Materials

- **ONO-3805** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure



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Workflow for preparing **ONO-3805** stock solution.

- Equilibration: Allow the **ONO-3805** powder and anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **ONO-3805** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.036 mg of **ONO-3805**.
- Solvent Calculation: Calculate the volume of DMSO required to achieve the target concentration.
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
 - For 5.036 mg of **ONO-3805** to make a 10 mM (0.01 M) solution:
 - $\text{Volume (L)} = 0.005036 \text{ g} / (503.6 \text{ g/mol} \times 0.01 \text{ mol/L}) = 0.001 \text{ L} = 1 \text{ mL}$
- Dissolution: a. Add the calculated volume of DMSO to the vial containing the **ONO-3805** powder. b. Vortex the solution vigorously for 2-5 minutes until the powder is completely dissolved. c. Visually inspect the solution against a light source to ensure there are no visible particles. d. If the compound does not fully dissolve, sonication in a room temperature water

bath for 10-15 minutes can be used to facilitate dissolution.[6] Avoid excessive heating, which could degrade the compound.

- Aliquoting and Storage: a. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials to minimize freeze-thaw cycles and protect from light. b. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[4][5]

Quality Control

To ensure the reliability of experimental results, it is important to perform quality control on the prepared stock solution.

- Visual Inspection: Before each use, visually inspect the thawed aliquot for any signs of precipitation. If precipitate is observed, gently warm the solution to 37°C and vortex to redissolve. If the precipitate does not dissolve, the aliquot should be discarded.
- Purity Assessment: The purity of the stock solution can be assessed using techniques such as High-Performance Liquid Chromatography (HPLC) to check for degradation products.[7]
- Concentration Verification: The concentration can be verified using methods like UV-Vis spectrophotometry if the molar absorptivity of **ONO-3805** is known.
- Functional Assay: The activity of the inhibitor can be confirmed in a relevant biological assay, such as an in vitro 5 α -reductase activity assay.

Best Practices and Troubleshooting

- Solvent Quality: Always use anhydrous, high-purity DMSO to prevent compound degradation.[8]
- Working Dilutions: When preparing working solutions for aqueous-based assays (e.g., cell culture), it is recommended to perform serial dilutions of the DMSO stock solution in DMSO first, before adding the final diluted sample to the aqueous medium. This helps to prevent precipitation of the compound.

- **Vehicle Control:** In all experiments, include a vehicle control containing the same final concentration of DMSO as the experimental samples to account for any solvent effects. The final DMSO concentration in cell-based assays should typically be kept below 0.5% to avoid cytotoxicity.[3]
- **Precipitation:** If precipitation occurs upon dilution into an aqueous buffer, try lowering the final concentration of the compound or optimizing the pH of the buffer.[3]

By following these guidelines, researchers can ensure the preparation of a stable and reliable **ONO-3805** stock solution for use in a variety of experimental settings.

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